

Chemical structure and properties of Resiquimod-D5.

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Compound of Interest

Compound Name: *Resiquimod-D5*

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Resiquimod-D5: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Resiquimod-D5**, a deuterated analog of the potent immune response modifier, Resiquimod (R848). **Resiquimod-D5** serves as a valuable tool in preclinical and clinical research, particularly in pharmacokinetic and metabolic studies, due to its properties as a stable isotope-labeled internal standard. This document details its chemical structure, physicochemical properties, mechanism of action, and provides insights into its application in experimental settings.

Chemical Structure and Physicochemical Properties

Resiquimod-D5 is a deuterium-labeled version of Resiquimod, an imidazoquinoline derivative. The deuterium labeling involves the substitution of five hydrogen atoms with deuterium, which allows for its differentiation from the unlabeled compound in mass spectrometry-based analyses.

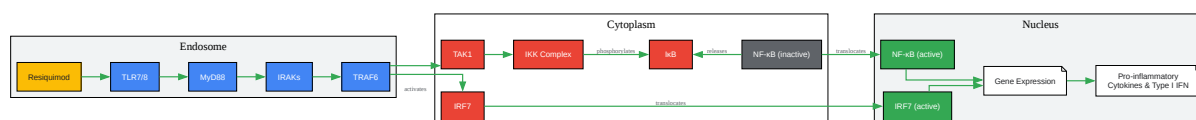
Table 1: Chemical and Physical Properties of Resiquimod and **Resiquimod-D5**

Property	Resiquimod	Resiquimod-D5
Synonyms	R-848, S-28463, VML-600	R848-d5, S28463-d5
Chemical Formula	C ₁₇ H ₂₂ N ₄ O ₂ [1]	C ₁₇ H ₁₇ D ₅ N ₄ O ₂ [2][3]
Molecular Weight	314.38 g/mol [1]	319.41 g/mol [2]
IUPAC Name	1-[4-amino-2-(ethoxymethyl)imidazo[4,5-c]quinolin-1-yl]-2-methylpropan-2-ol[4]	1-[4-Amino-2-(ethoxymethyl)-1H-imidazo[4,5-c]quinolin-1-yl]-2-methylpropan-2-ol-d5
CAS Number	144875-48-9[5]	2252319-44-9[3]
Purity	≥98% (typical)	99.84%[6]
Appearance	White to off-white solid	White to off-white solid
Solubility	Soluble in DMSO	DMSO: 50 mg/mL (156.54 mM), H ₂ O: 0.1 mg/mL (0.31 mM)[6]
SMILES	CCOCC1=NC2=C(N1CC(C)(C)O)C3=CC=CC=C3N=C2N[4]	Not available
InChIKey	BXNMTOQRYBFHNZ-UHFFFAOYSA-N[4]	Not available

Mechanism of Action: TLR7/8 Agonism

Resiquimod acts as a potent agonist for Toll-like receptor 7 (TLR7) and Toll-like receptor 8 (TLR8), which are key pattern recognition receptors in the innate immune system.[7][8] These receptors are primarily expressed in the endosomes of various immune cells, including dendritic cells (DCs), macrophages, and B cells.[4][7] Upon binding of Resiquimod, TLR7 and TLR8 initiate a downstream signaling cascade through the myeloid differentiation primary response 88 (MyD88)-dependent pathway.[7] This leads to the activation of transcription factors such as nuclear factor-kappa B (NF-κB) and interferon regulatory factors (IRFs).[5][7]

The activation of these transcription factors results in the production and secretion of a variety of pro-inflammatory cytokines, including tumor necrosis factor-alpha (TNF- α), interleukin-6 (IL-6), and type I interferons (IFN- α).^[6] This cytokine milieu promotes the maturation and activation of antigen-presenting cells, enhances natural killer (NK) cell activity, and drives the differentiation of T helper 1 (Th1) cells, leading to a robust cellular immune response.^{[5][8]}



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Figure 1: Simplified TLR7/8 signaling pathway initiated by Resiquimod.

Experimental Protocols and Methodologies

Resiquimod-D5 is primarily used as an internal standard in liquid chromatography-mass spectrometry (LC-MS) methods for the quantification of Resiquimod in biological matrices. Below are generalized protocols for common experimental applications of Resiquimod.

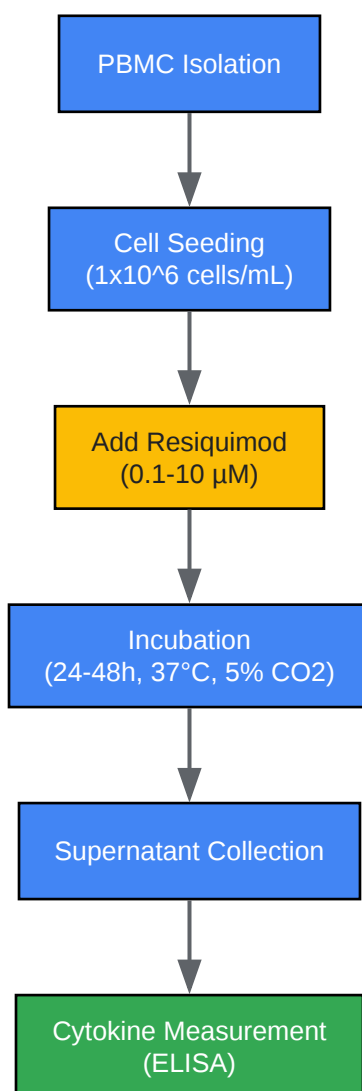
In Vitro Cytokine Induction Assay

This protocol describes the stimulation of human peripheral blood mononuclear cells (PBMCs) to measure cytokine production in response to Resiquimod.

Methodology:

- **PBMC Isolation:** Isolate PBMCs from whole blood using Ficoll-Paque density gradient centrifugation.
- **Cell Culture:** Resuspend PBMCs in complete RPMI-1640 medium and seed in a 96-well plate at a density of 1×10^6 cells/mL.

- Stimulation: Add Resiquimod (or **Resiquimod-D5** for control experiments) at desired concentrations (e.g., 0.1, 1, 10 μM). Include a vehicle control (e.g., DMSO).
- Incubation: Incubate the plate at 37°C in a 5% CO₂ incubator for 24-48 hours.
- Supernatant Collection: Centrifuge the plate and collect the cell-free supernatant.
- Cytokine Analysis: Measure the concentration of cytokines (e.g., IFN- α , TNF- α , IL-6) in the supernatant using an enzyme-linked immunosorbent assay (ELISA) kit according to the manufacturer's instructions.



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